

Unveiling the Anti-Angiogenic Potential of Pseudolaroside B: Application Notes and Protocols

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Compound of Interest

Compound Name: *Pseudolaroside B*

Cat. No.: *B12372517*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to assessing the anti-angiogenic effects of **Pseudolaroside B** (PSB), a diterpenoid isolated from the root bark of the golden larch tree, *Pseudolarix kaempferi*. Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in tumor growth and metastasis. PSB has emerged as a promising anti-angiogenic agent, and these application notes and protocols detail the experimental procedures to investigate its mechanism of action.

Quantitative Data Summary

The anti-angiogenic activity of **Pseudolaroside B** has been demonstrated across various in vitro and in vivo models. The following tables summarize the dose-dependent inhibitory effects of PSB on key angiogenic processes.

Table 1: In Vitro Anti-Angiogenic Effects of **Pseudolaroside B**

Assay	Cell Type	Treatment Duration	PSB Concentration (μM)	Observed Effect	Citation
Endothelial Cell Proliferation	HUVEC	72 hours	0.625 - 5	Significant inhibition of proliferation.	[1]
Endothelial Cell Migration	HUVEC	-	Concentration-dependent	Inhibition of VEGF-stimulated migration.	[2]
Endothelial Cell Tube Formation	HUVEC	24 hours	0.313 - 2.5	Potent, dose-dependent blockage of VEGF-induced tube formation.	[1]

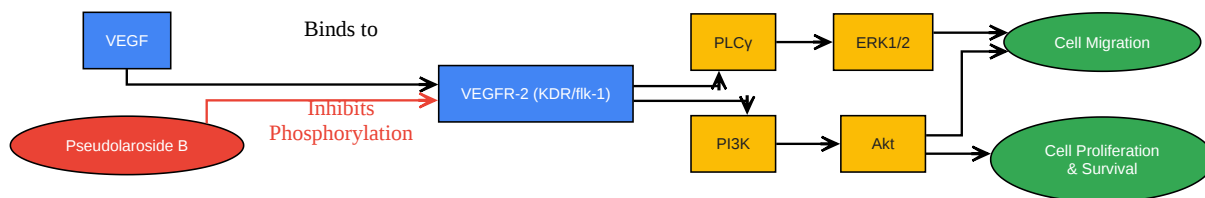
Table 2: In Vivo Anti-Angiogenic Effects of **Pseudolaroside B**

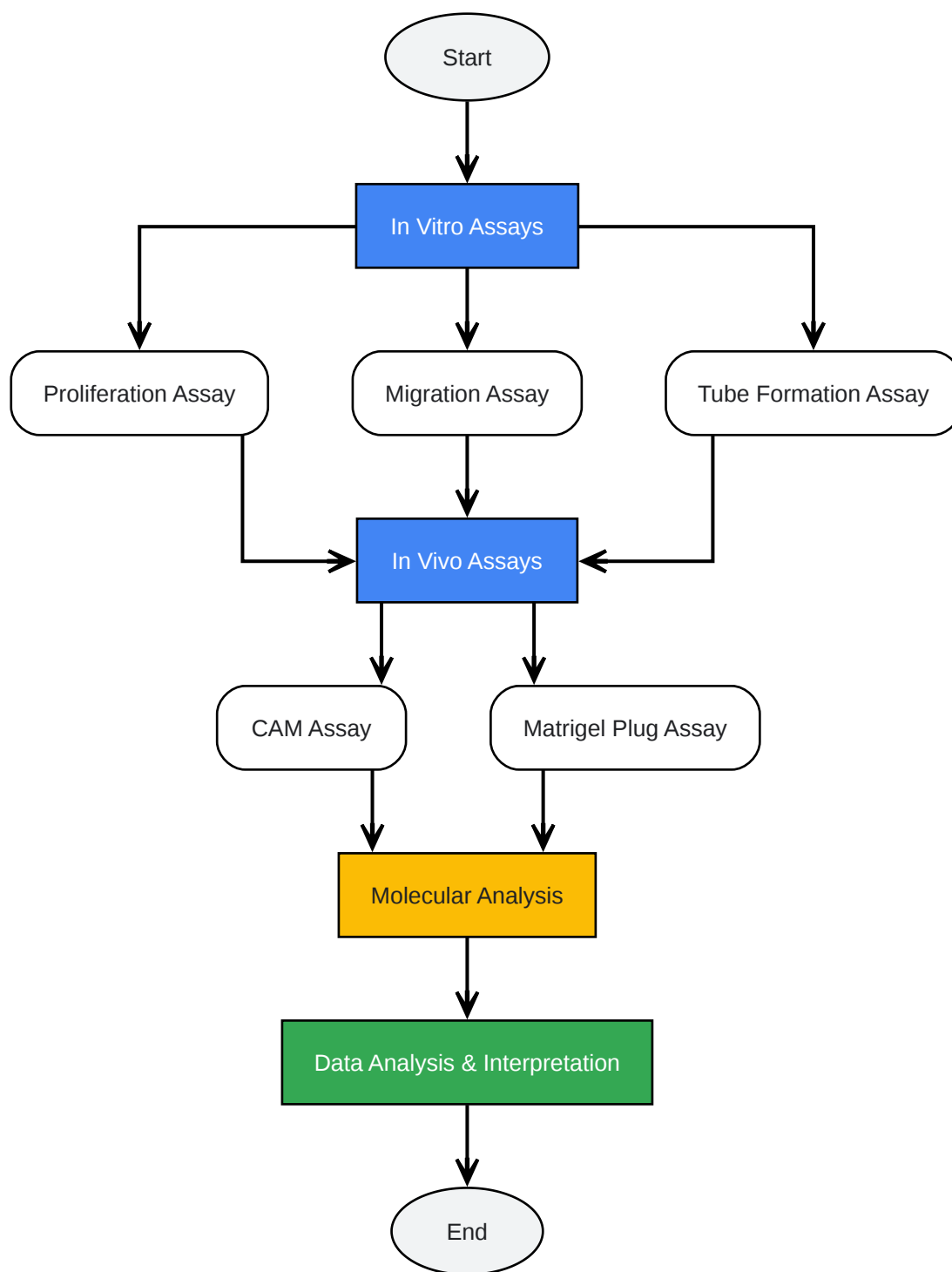
Assay	Model	PSB Dose	Observed Effect	Citation
Chick Chorioallantoic Membrane (CAM)	Chick Embryo	10 nmol per egg	Significant suppression of angiogenesis.	[2]
Matrigel Plug Assay	Mouse	-	Reduction of VEGF-induced angiogenesis.	[1]

Signaling Pathway Analysis

Pseudolaroside B exerts its anti-angiogenic effects by targeting key signaling pathways involved in endothelial cell proliferation, migration, and survival. The primary mechanism

involves the inhibition of the Vascular Endothelial Growth Factor (VEGF) signaling pathway.





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References

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- 2. Pseudolaric acid B inhibits angiogenesis and reduces hypoxia-inducible factor 1alpha by promoting proteasome-mediated degradation - PubMed [pubmed.ncbi.nlm.nih.gov]
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